

# Application Notes and Protocols for Photocatalytic Hydrogen Evolution using Nickel Carbonate Hydroxide

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## Compound of Interest

Compound Name: Nickel;carbonate;hydroxide

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## Introduction

Photocatalytic water splitting to produce hydrogen is a promising strategy for clean energy generation. Among various photocatalytic materials, nickel-based compounds have garnered significant attention due to their earth abundance, low cost, and promising catalytic activity.<sup>[1]</sup> Nickel carbonate hydroxide, specifically in its hydrated form  $(\text{Ni}_2(\text{CO}_3)(\text{OH})_2 \cdot 4\text{H}_2\text{O})$ , has emerged as a novel material for photocatalytic hydrogen evolution.<sup>[2][3]</sup> Its hierarchical nanostructure and favorable electronic properties make it a compelling candidate for efficient solar-to-hydrogen energy conversion.<sup>[2][3][4]</sup> This document provides detailed application notes and experimental protocols for the synthesis of nickel carbonate hydroxide and its use in photocatalytic hydrogen evolution.

## Data Presentation

The following table summarizes the photocatalytic hydrogen evolution rates of nickel carbonate hydroxide and other relevant nickel-based photocatalysts.

Photocatalyst	Sacrificial Agent	Light Source	Hydrogen Evolution Rate	Apparent Quantum Efficiency (AQE)	Reference
$\text{Ni}_2(\text{CO}_3)(\text{OH})_2 \cdot 4\text{H}_2\text{O}$	None (DI Water)	White light (0.495 W)	$10 \mu\text{mol g}^{-1} \text{h}^{-1}$	-	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
0.5 mol% $\text{Ni}(\text{OH})_2/\text{g-C}_3\text{N}_4$	Triethanolamine	Visible light ( $\lambda = 420 \text{ nm}$ )	$7.6 \mu\text{mol h}^{-1}$	1.1%	<a href="#">[5]</a>
NiO/C	Lactic Acid	Simulated Solar Light (AM 1.5G)	$7.4 \text{ mmol h}^{-1}$	-	<a href="#">[6]</a>

## Experimental Protocols

### I. Synthesis of Hierarchical Nickel Carbonate Hydroxide Hydrate ( $\text{Ni}_2(\text{CO}_3)(\text{OH})_2 \cdot 4\text{H}_2\text{O}$ )

This protocol is adapted from the one-pot hydrothermal method described by Talebi et al. (2024).[\[3\]](#)

Materials:

- Nickel(II) nitrate hexahydrate ( $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ )
- Ammonium bicarbonate ( $\text{NH}_4\text{HCO}_3$ )
- Citric acid
- Deionized (DI) water
- Teflon-lined stainless-steel autoclave

Procedure:

- Solution Preparation:

- Dissolve 2.5 mmol of  $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$  in 200 mL of DI water.
- In a separate beaker, dissolve 5 mmol of  $\text{NH}_4\text{HCO}_3$  in 50 mL of DI water.
- Mixing and pH Adjustment:
  - Add the ammonium bicarbonate solution to the nickel nitrate solution while stirring.
  - Continue stirring for 10 minutes.
  - Adjust the pH of the solution to approximately 6.5 by adding a 0.1 g/mL solution of citric acid dropwise while monitoring with a pH meter.
- Hydrothermal Synthesis:
  - Transfer the resulting solution to a Teflon-lined stainless-steel autoclave.
  - Seal the autoclave and heat it at 120 °C overnight.
- Product Recovery:
  - Allow the autoclave to cool down to room temperature naturally.
  - Collect the precipitate by centrifugation or filtration.
  - Wash the product several times with DI water to remove any unreacted precursors.
  - Dry the final product, hierarchical nickel carbonate hydroxide nanostructures, in a vacuum oven overnight.

## II. Photocatalytic Hydrogen Evolution Experiment

### Experimental Setup:

A typical setup for photocatalytic hydrogen evolution consists of a gas-closed circulation system with a photoreactor, a light source, a gas chromatograph (GC) for  $\text{H}_2$  analysis, and a cooling system to maintain a constant reaction temperature.

### Materials:

- Synthesized nickel carbonate hydroxide photocatalyst
- Deionized (DI) water (or a solution containing a sacrificial agent)
- Quartz photoreactor
- Light source (e.g., Xenon lamp with appropriate filters)
- Gas Chromatograph (GC) equipped with a Thermal Conductivity Detector (TCD)
- Magnetic stirrer

#### Procedure:

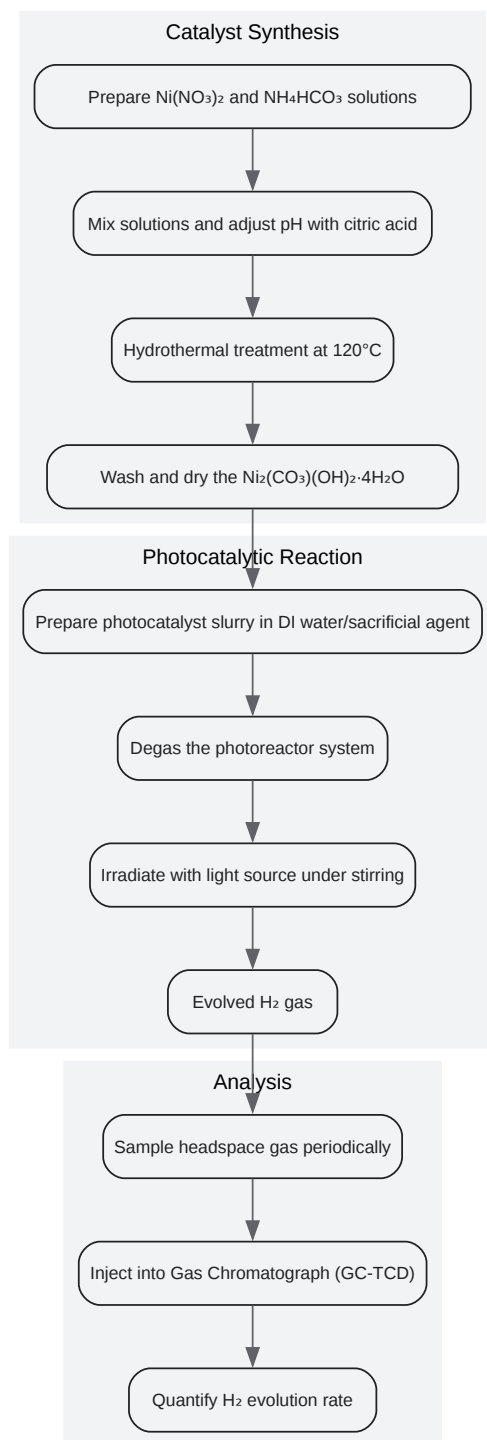
- Photocatalyst Slurry Preparation:
  - Disperse a specific amount of the nickel carbonate hydroxide photocatalyst (e.g., 50 mg) in a known volume of DI water or a sacrificial agent solution (e.g., 100 mL of 10% v/v triethanolamine in water).
  - Sonicate the suspension for at least 15 minutes to ensure a uniform dispersion of the photocatalyst.
- Reaction Setup:
  - Transfer the photocatalyst slurry into the quartz photoreactor.
  - Seal the reactor and connect it to the gas circulation system.
  - Degas the system by purging with an inert gas (e.g., Argon or Nitrogen) for at least 30 minutes to remove any dissolved oxygen.
- Photocatalytic Reaction:
  - Turn on the magnetic stirrer to keep the photocatalyst suspended.
  - Initiate the photocatalytic reaction by turning on the light source.
  - Maintain a constant reaction temperature using a cooling water circulation system.

- Hydrogen Quantification:
  - At regular time intervals (e.g., every 30 or 60 minutes), take a gas sample from the headspace of the reactor using a gas-tight syringe.
  - Inject the gas sample into the GC-TCD to quantify the amount of evolved hydrogen.
- Data Analysis:
  - Calculate the rate of hydrogen evolution, typically expressed in  $\mu\text{mol g}^{-1} \text{h}^{-1}$  or  $\text{mmol g}^{-1} \text{h}^{-1}$ .

## Visualizations

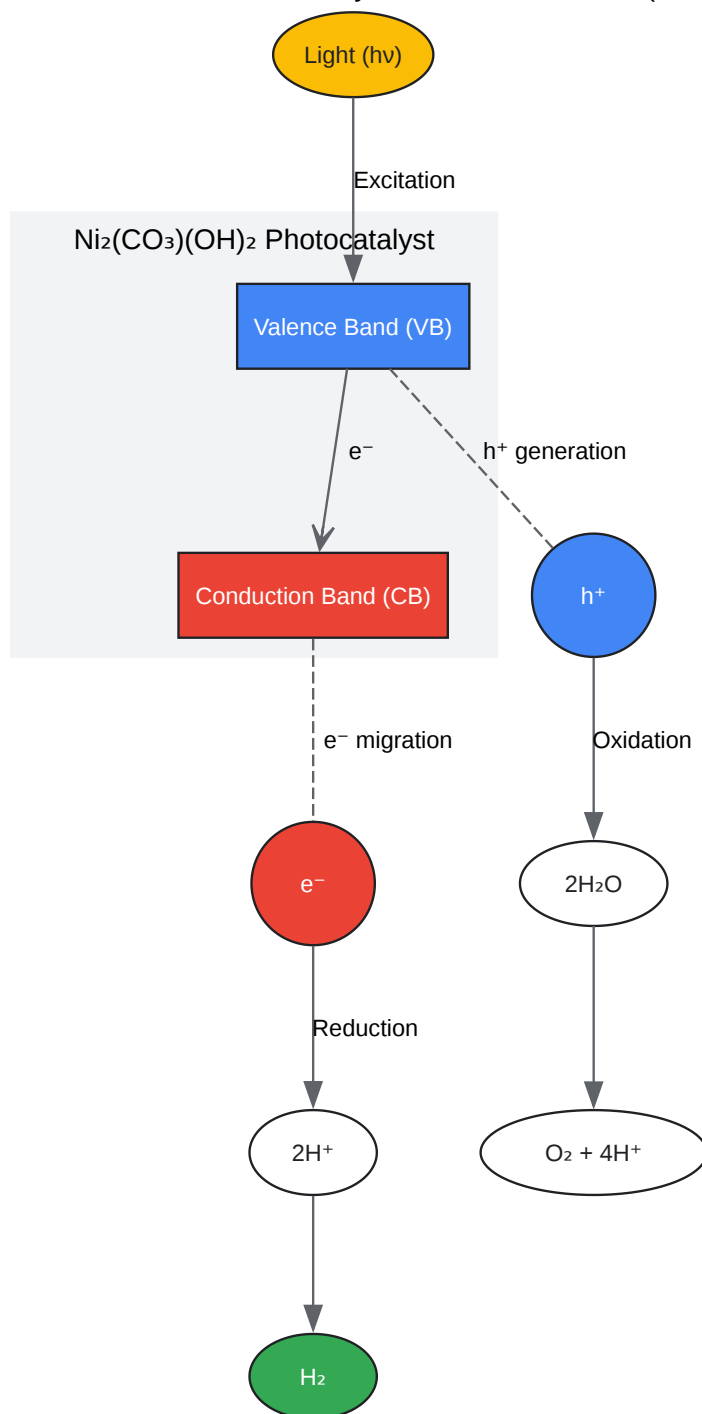
## Experimental Workflow

## Experimental Workflow for Photocatalytic Hydrogen Evolution

[Click to download full resolution via product page](#)Caption: Workflow for Nickel Carbonate Hydroxide Synthesis and Photocatalytic  $\text{H}_2$  Evolution.

## Proposed Photocatalytic Mechanism

Proposed Mechanism of Photocatalytic H<sub>2</sub> Evolution on Ni<sub>2</sub>(CO<sub>3</sub>)(OH)<sub>2</sub>



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Caption: Mechanism of H<sub>2</sub> Evolution on Nickel Carbonate Hydroxide.

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- To cite this document: BenchChem. [Application Notes and Protocols for Photocatalytic Hydrogen Evolution using Nickel Carbonate Hydroxide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12756632#nickel-carbonate-hydroxide-for-photocatalytic-hydrogen-evolution>]

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